

Technical Guide: Purity and Isotopic Enrichment of Acetyl-N-deisopropyl-Zilpaterol-d3

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Compound of Interest

Compound Name: Acetyl-N-deisopropyl-Zilpaterol-d3

Cat. No.: B12420880

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the purity and isotopic enrichment of **Acetyl-N-deisopropyl-Zilpaterol-d3**, a deuterated analog of a Zilpaterol metabolite. The information presented herein is essential for its application in metabolic studies, pharmacokinetic research, and as an internal standard in analytical methodologies.

Quantitative Data Summary

The chemical purity and isotopic enrichment of **Acetyl-N-deisopropyl-Zilpaterol-d3** are critical parameters for its use in quantitative assays. The following tables summarize the typical specifications for this stable isotope-labeled compound.

Table 1: Chemical Purity of **Acetyl-N-deisopropyl-Zilpaterol-d3**

Parameter	Specification	Analytical Method
Chemical Purity	≥98%	HPLC-UV
Impurity Profile	Characterized	LC-MS/MS

Table 2: Isotopic Enrichment of **Acetyl-N-deisopropyl-Zilpaterol-d3**

Parameter	Specification	Analytical Method
Deuterium Incorporation	≥99 atom % D	High-Resolution Mass Spectrometry (HRMS)
Isotopic Purity (d3)	≥95%	Mass Spectrometry (MS)
d0 Content	≤0.5%	Mass Spectrometry (MS)

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the purity and isotopic enrichment of **Acetyl-N-deisopropyl-Zilpaterol-d3**.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method quantifies the chemical purity of the compound by separating it from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure:
 - Prepare a standard solution of **Acetyl-N-deisopropyl-Zilpaterol-d3** in methanol.
 - Inject the solution into the HPLC system.
 - Record the chromatogram and integrate the peak areas.

- Calculate the chemical purity as the percentage of the main peak area relative to the total peak area.

Characterization of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

HRMS is employed to confirm the elemental composition and determine the degree of deuterium incorporation.^{[1][2][3]}

- Instrumentation: An electrospray ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., Orbitrap or TOF).^{[2][3]}
- Ionization Mode: Positive ion mode.
- Procedure:
 - Infuse a dilute solution of the compound in a suitable solvent (e.g., methanol/water with 0.1% formic acid) directly into the mass spectrometer.
 - Acquire the full scan mass spectrum.
 - Compare the experimentally measured monoisotopic mass with the theoretically calculated mass of **Acetyl-N-deisopropyl-Zilpaterol-d3**.
 - The isotopic distribution pattern is analyzed to confirm the incorporation of three deuterium atoms.

Quantification of Isotopic Purity by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

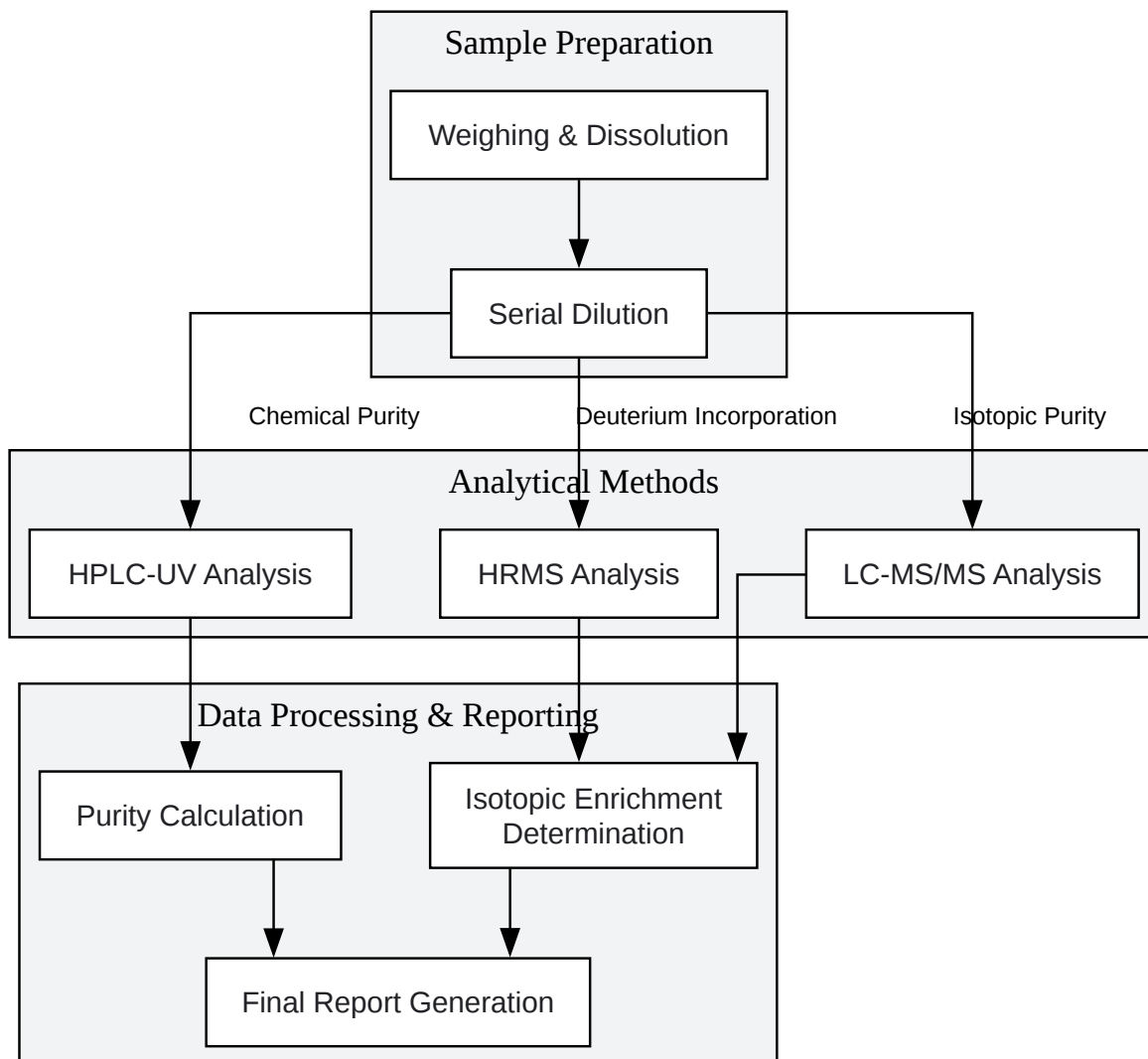
This technique provides a sensitive and specific method for quantifying the isotopic purity of the labeled compound.^{[4][5][6][7][8]}

- Instrumentation: A triple quadrupole or ion trap mass spectrometer coupled to an HPLC system.

- Ionization Mode: Positive electrospray ionization (ESI).
- Monitoring: Selected Reaction Monitoring (SRM) is used to monitor the transitions of the deuterated (d3) and non-deuterated (d0) forms of the analyte.
- Procedure:
 - Develop an optimized LC method to separate the analyte from the matrix.
 - Inject a known concentration of the sample.
 - Monitor the specific precursor-to-product ion transitions for both the d3 and d0 isotopologues.
 - Calculate the isotopic purity by comparing the peak area of the d3 isotopologue to the sum of the peak areas of all detected isotopologues.

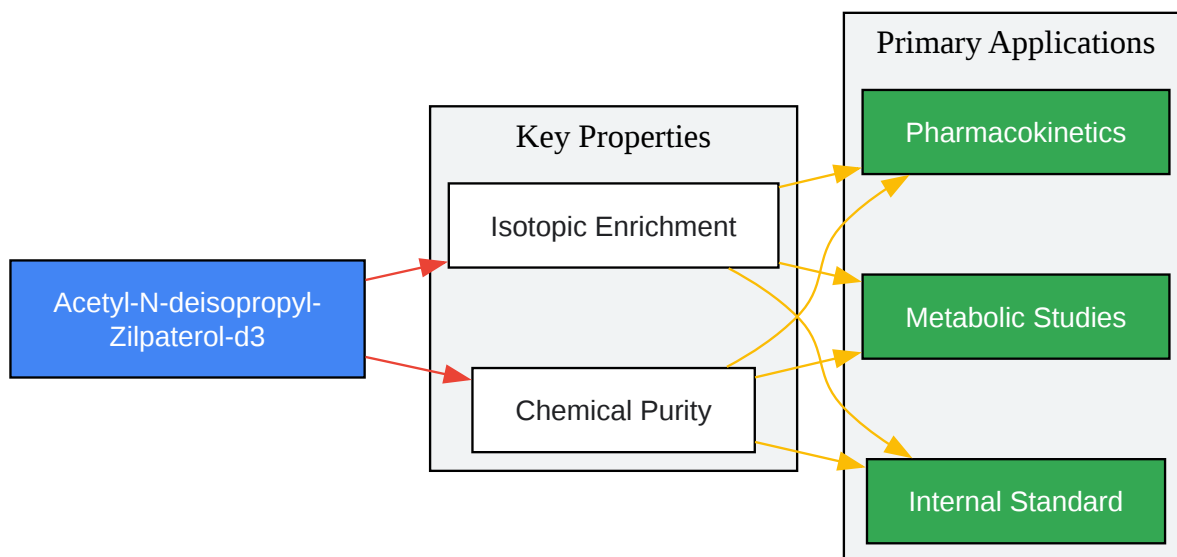
Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis of **Acetyl-N-deisopropyl-Zilpaterol-d3**.



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Caption: Workflow for Purity and Isotopic Enrichment Analysis.



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Caption: Relationship between Properties and Applications.

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